

Preparation of SKF-83566 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: SKF 95601

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This document provides detailed protocols for the preparation of stock solutions of SKF-83566, a potent and selective D1-like dopamine receptor antagonist. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Introduction

SKF-83566 hydrobromide is a widely used research chemical for studying the role of D1-like dopamine receptors in various physiological and pathological processes. It is a benzazepine derivative that acts as a competitive antagonist at D1 and D5 dopamine receptors. To ensure the integrity of experimental data, it is imperative to follow standardized procedures for the preparation and storage of SKF-83566 stock solutions. This guide outlines the necessary materials, a step-by-step protocol, and important considerations for handling this compound.

Chemical Properties and Solubility

A thorough understanding of the physicochemical properties of SKF-83566 is essential for its proper handling and use in experimental settings.

Property	Value	Source(s)
Chemical Name	8-bromo-2,3,4,5-tetrahydro-3-methyl-5-phenyl-1H-3-benzazepin-7-ol hydrobromide	[1]
Molecular Formula	C ₁₇ H ₁₈ BrNO · HBr	[2]
Molecular Weight	413.15 g/mol	[2][3]
Appearance	Solid	[1]
Purity	≥98%	[3]
Solubility in DMSO	Up to 100 mM	[1][3]
Solubility in Ethanol	Up to 25 mM	[1]
Solubility in Water	Up to 5 mM (gentle warming may be required)	[1]

Experimental Protocols

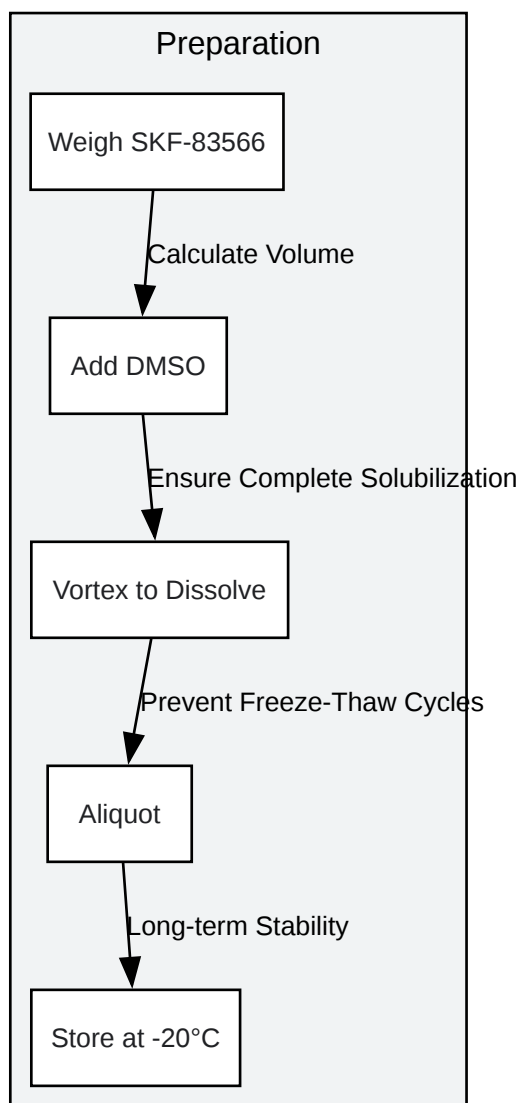
This section provides a detailed methodology for the preparation of a 10 mM stock solution of SKF-83566 in DMSO. This is a common concentration for a master stock, which can then be further diluted to working concentrations.

Materials

- SKF-83566 hydrobromide powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation Workflow



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Caption: Workflow for SKF-83566 Stock Solution Preparation.

Step-by-Step Protocol for a 10 mM Stock Solution

- Safety First: Before starting, ensure you are wearing appropriate PPE. Handle SKF-83566 powder in a well-ventilated area or a chemical fume hood.

- Calculation: To prepare a 10 mM stock solution, calculate the required amount of SKF-83566 and DMSO. The molecular weight of SKF-83566 hydrobromide is 413.15 g/mol .
 - For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molecular Weight}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 413.15 \text{ g/mol} = 0.0041315 \text{ g} = 4.13 \text{ mg}$
- Weighing: Carefully weigh out 4.13 mg of SKF-83566 hydrobromide powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolving: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the SKF-83566 powder.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for long-term storage. When stored properly, the stock solution in DMSO is stable for extended periods. Some suppliers suggest storage at -20°C for up to one year, and -80°C for up to two years.[4]

Preparation of Working Solutions

For most in vitro experiments, the high-concentration stock solution will need to be diluted to a final working concentration in a suitable aqueous buffer or cell culture medium. Typical working concentrations for SKF-83566 range from 0.1 µM to 10 µM.[1][4]

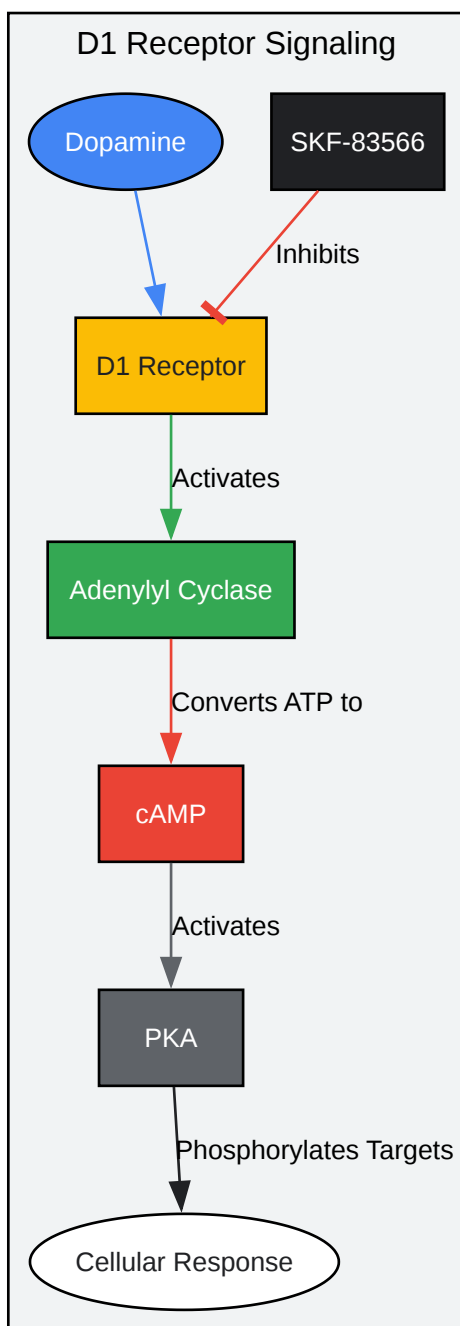
Protocol for Diluting to a Working Concentration

- Thaw Stock Solution: Remove one aliquot of the 10 mM SKF-83566 stock solution from the -20°C freezer and allow it to thaw completely at room temperature.

- **Serial Dilution:** Perform serial dilutions in your experimental buffer or medium to achieve the desired final concentration. For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of your experimental buffer.
- **Mixing:** Gently mix the working solution by pipetting up and down or by gentle vortexing.
- **Immediate Use:** It is recommended to prepare working solutions fresh for each experiment and use them immediately.^[1] Do not store aqueous working solutions for long periods.

Signaling Pathway Inhibition

SKF-83566 is primarily known as a D1-like dopamine receptor antagonist. These receptors are G-protein coupled receptors that, upon activation by dopamine, typically stimulate adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). By blocking this interaction, SKF-83566 inhibits this downstream signaling cascade.



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Caption: SKF-83566 Inhibition of the D1 Dopamine Receptor Signaling Pathway.

Citing these Protocols

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